

difference between dNTPs and NTPs in nucleic acid synthesis

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Compound of Interest		
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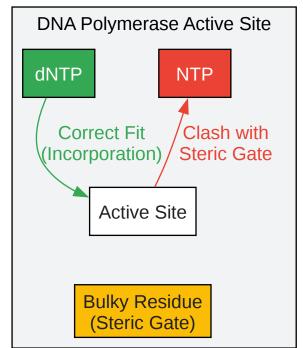
Core Structural Distinction: The 2'-Hydroxyl Group

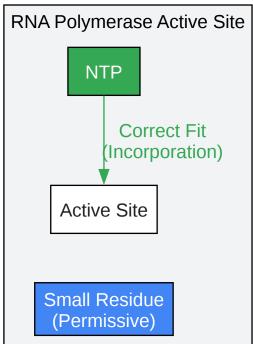
The fundamental difference between dNTPs and NTPs lies in the pentose sugar component of their structure.[1] NTPs, the building blocks of RNA, contain a ribose sugar, which has a hydroxyl (-OH) group at the 2' carbon position.[2] In contrast, dNTPs, the building blocks of DNA, contain a deoxyribose sugar, where this 2'-hydroxyl group is absent and replaced by a hydrogen atom.[1][2]

This seemingly minor structural variance has profound implications for the stability, structure, and function of the resulting nucleic acid polymers. The presence of the 2'-hydroxyl group makes RNA more susceptible to hydrolysis and chemically reactive compared to the more stable DNA.

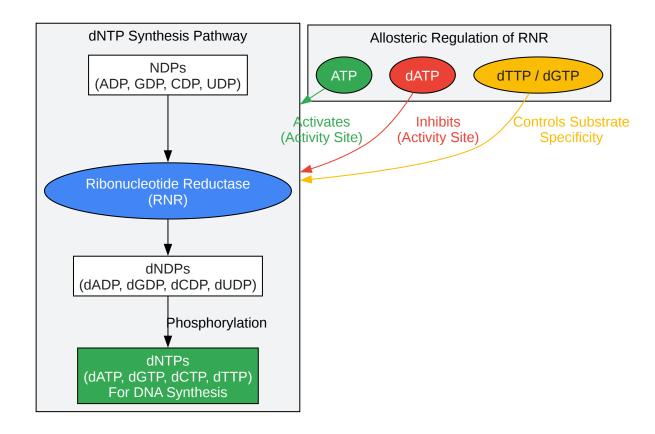
The nitrogenous bases also differ slightly: NTPs consist of Adenosine Triphosphate (ATP), Guanosine Triphosphate (GTP), Cytidine Triphosphate (CTP), and Uridine Triphosphate (UTP). [3] dNTPs include deoxyadenosine Triphosphate (dATP), deoxyguanosine Triphosphate (dGTP), deoxycytidine Triphosphate (dCTP), and deoxythymidine Triphosphate (dTTP).[4]



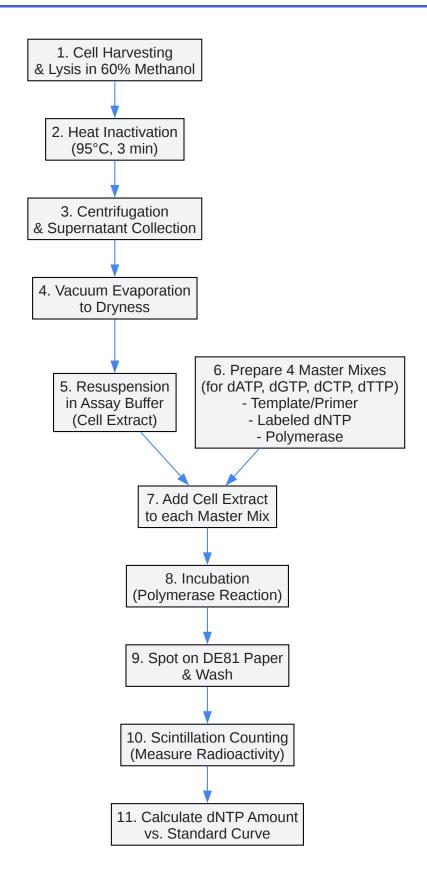




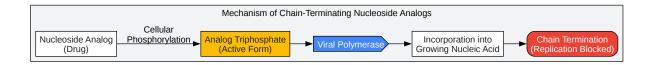












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